

Application Notes and Protocols for the Analysis of Erionite

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Compound of Interest

Compound Name: *Erionite*
CAS No.: *12510-42-8*
Cat. No.: *B080640*

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Introduction

Erionite, a naturally occurring fibrous mineral belonging to the zeolite group, is recognized as a Group 1 human carcinogen by the International Agency for Research on Cancer (IARC). Its inhalation has been linked to malignant mesothelioma, a rare and aggressive cancer. Accurate and reliable analysis of **erionite** in various environmental and biological matrices is crucial for exposure assessment, risk management, and research into its pathological mechanisms.

These application notes provide detailed protocols for the preparation of air, water, soil/bulk, and biological tissue samples for **erionite** analysis. The subsequent analysis is typically performed using a combination of microscopic and spectroscopic techniques, including Polarized Light Microscopy (PLM), Phase Contrast Microscopy (PCM), Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS), and Transmission Electron Microscopy with Selected Area Electron Diffraction (TEM-SAED).

Data Presentation: Quantitative Method Comparison

The selection of an analytical method for **erionite** depends on the sample matrix, required sensitivity, and the need for definitive fiber identification. The following table summarizes key quantitative parameters for common analytical techniques.

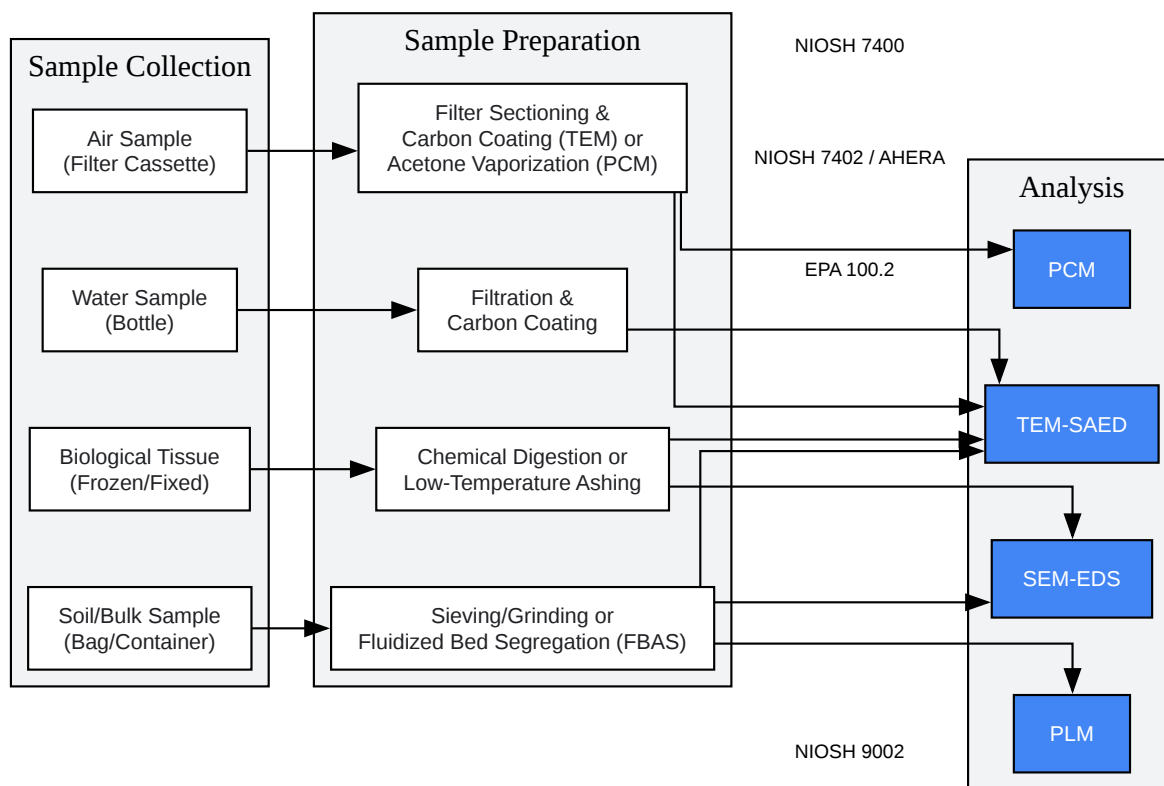
Analytical Method	Principle	Typical Application	Limit of Detection (LOD) / Sensitivity	Key Advantages	Key Limitations
Phase Contrast Microscopy (PCM)	Light microscopy technique that enhances contrast in transparent samples.[1]	Occupational air monitoring (NIOSH 7400).[2]	~0.01 fibers/cc for air samples. [3]	Fast and cost-effective for total fiber counting.[4]	Cannot differentiate between asbestos, erionite, and other fibers; cannot detect fibers <0.25 µm in diameter.[1] [3]
Polarized Light Microscopy (PLM)	Utilizes polarized light to identify minerals based on their unique optical properties.[3]	Screening of bulk building materials (NIOSH 9002).	~0.25% by weight for bulk samples. [5][6][7]	Relatively quick and inexpensive for identifying asbestos in bulk samples.	Limited by the resolving power of the light microscope; identification can be subjective and requires significant expertise.[3]
Scanning Electron Microscopy (SEM) with EDS	High-resolution imaging of surface morphology combined with elemental analysis.	Characterization of fibers in bulk materials, dust, and on surfaces.	Qualitative, but provides detailed morphological and chemical data.	Excellent for visualizing fiber morphology and obtaining elemental composition.	Cannot definitively determine crystal structure; EDS alone may not distinguish erionite from

similar
zeolites.

Transmission Electron Microscopy (TEM) with SAED	High-magnification imaging of internal structure and definitive identification through electron diffraction.	Definitive identification and quantification in air (NIOSH 7402, AHERA), water (EPA 100.2), and bulk samples. [8]	Air: <0.005 structures/cc (AHERA).[9] Water: 0.2 MFL (>10 µm fibers).[10] Soil (with FBAS): 0.003% by weight.[5][7]	Considered the gold standard for definitive fiber identification and sizing of even very small fibers. [11]	Higher cost and more complex sample preparation compared to other methods.
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Experimental Workflows

The following diagrams illustrate the general workflows for **erionite** analysis from different sample matrices.



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